

SR-717: An In-depth Technical Guide on Interspecies and Interallelic Specificity

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Compound of Interest

Compound Name: SR-717

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Abstract

SR-717 is a potent, non-nucleotide small molecule agonist of the Stimulator of Interferon Genes (STING) protein, a critical component of the innate immune system. As a direct cyclic guanosine monophosphate-adenosine monophosphate (cGAMP) mimetic, **SR-717** induces a "closed" conformation of STING, leading to the activation of downstream signaling pathways and the production of type I interferons and other pro-inflammatory cytokines.^{[1][2]} This activation of the STING pathway has demonstrated significant anti-tumor activity in preclinical models. A key feature of **SR-717** is its broad interspecies and interallelic specificity, making it a valuable tool for preclinical research and a promising candidate for clinical development. This technical guide provides a comprehensive overview of the available data on the interspecies and interallelic specificity of **SR-717**, detailed experimental protocols for its characterization, and visualizations of the relevant biological pathways and experimental workflows.

Quantitative Data on SR-717 Activity

SR-717 has been shown to activate the STING pathway in both human and murine cells, demonstrating its cross-species activity. Furthermore, it exhibits activity across different human

STING alleles. The following tables summarize the available quantitative data for **SR-717**.

Table 1: In Vitro Potency of **SR-717** in Human Cell Lines

Cell Line	Genotype	Parameter	Value (μM)	Reference
ISG-THP-1	Wild-Type (WT)	EC50	2.1	[2][3]
ISG-THP-1	cGAS Knockout (KO)	EC50	2.2	[2][3]

Table 2: Interspecies Activity of **SR-717**

Species	Model System	Observation	Reference
Human	THP-1 cells, Primary PBMCs	Induction of PD-L1 expression, activation of downstream signaling	[3][4]
Mouse	B16.F10 melanoma model in C57BL/6 mice	Anti-tumor activity, activation of CD8+ T cells and NK cells	[3][5]
Porcine	Marc-145 cells, Porcine Alveolar Macrophages (PAMs)	Dose-dependent inhibition of PRRSV replication	[6]

Note: While **SR-717** demonstrates activity in both human and mouse models, a direct comparative study of its binding affinity (Kd) or functional potency (EC50) on purified human versus mouse STING protein is not readily available in the reviewed literature. The assertion of "broad interspecies specificity" is based on its observed biological activity in different species.

Table 3: Interallelic Specificity of **SR-717** Core Structure

A study on a compound with the same core structure as **SR-717** investigated its activity across five common human STING variants.

Human STING Allele	Activity Observation	Reference
WT (R232)	Active	[7]
REF (R232H)	Active	[7]
HAQ (R71H, G230A, R293Q)	Most Potently Activated	[7]
AQ (G230A, R293Q)	Most Potently Activated	[7]
Q (R293Q)	Active	[7]

Note: This data is for the core chemical scaffold of **SR-717**. While indicative of broad interallelic activity, direct quantitative data (e.g., EC50 values) for the full **SR-717** molecule across all major human STING alleles (WT, REF, HAQ, AQ, Q) from a single comparative study is not available in the current literature.

Signaling Pathway of SR-717

SR-717 acts as a cGAMP mimetic to activate the STING signaling pathway. Upon binding to STING in the endoplasmic reticulum, it induces a conformational change, leading to the recruitment and activation of TANK-binding kinase 1 (TBK1). TBK1 then phosphorylates both STING and Interferon Regulatory Factor 3 (IRF3). Phosphorylated IRF3 dimerizes and translocates to the nucleus to induce the expression of type I interferons (e.g., IFN- β) and other inflammatory cytokines.



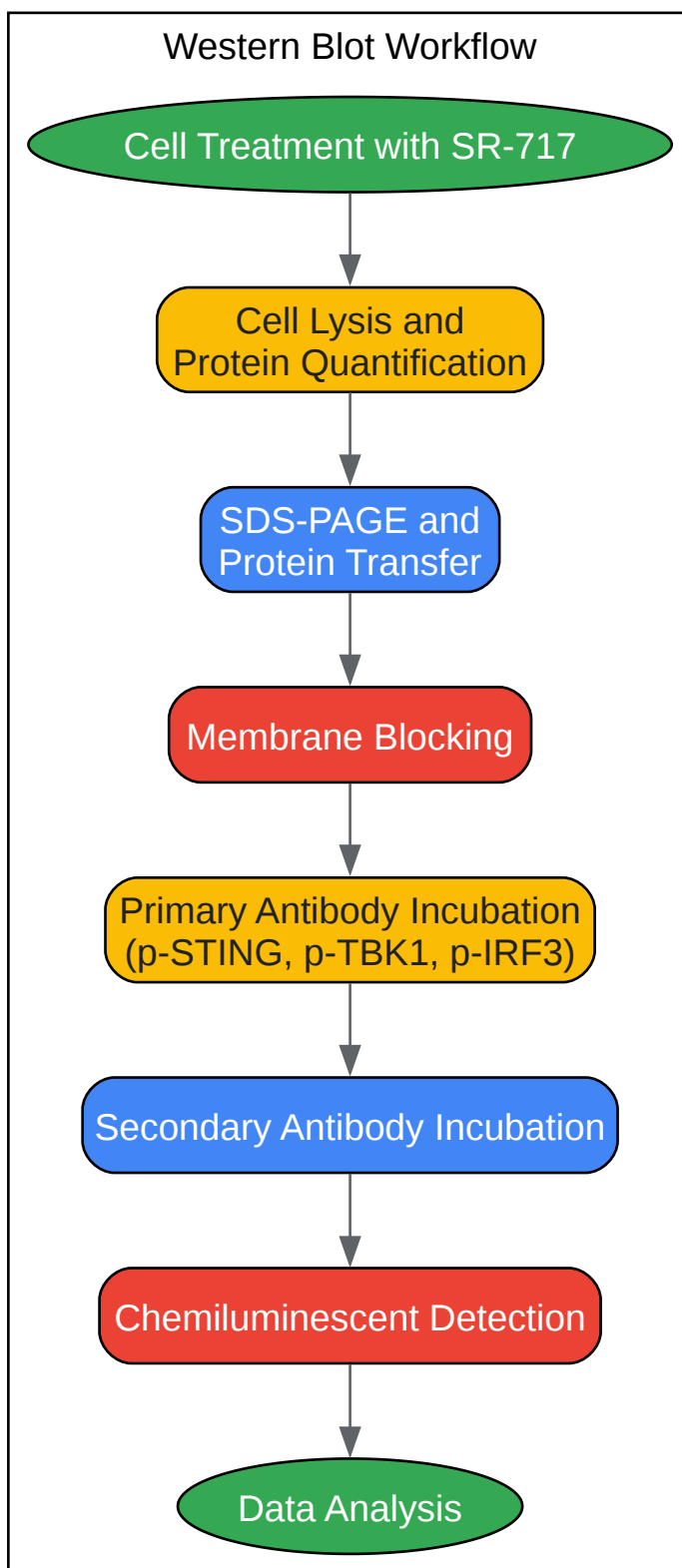
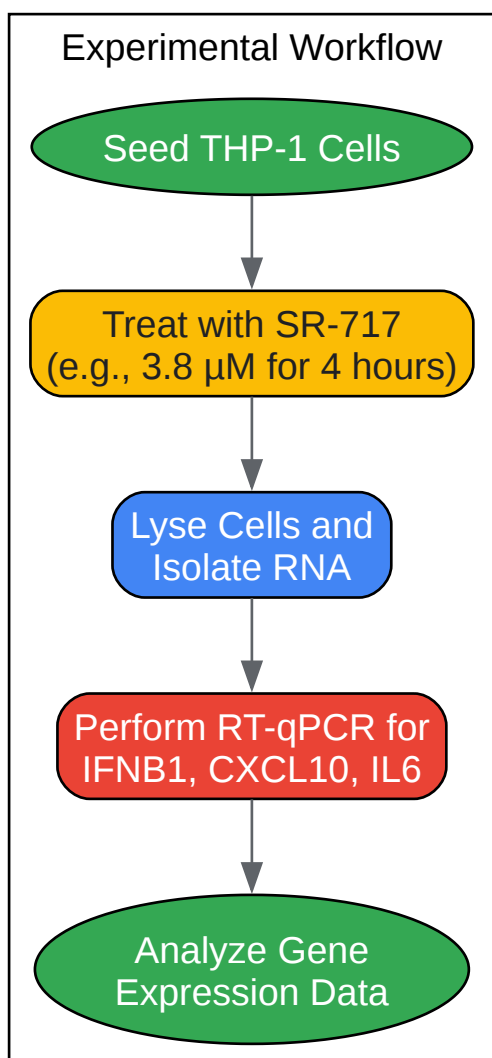
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Caption: **SR-717** activated STING signaling pathway.

Experimental Protocols

In Vitro STING Activation Assay in THP-1 Cells

This protocol describes the methodology to assess the activation of the STING pathway by **SR-717** in the human monocytic cell line THP-1 by measuring the expression of downstream target genes.



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